

# (3-Aminopyridin-2-yl)methanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Aminopyridin-2-yl)methanol

Cat. No.: B1284177

[Get Quote](#)

## Technical Guide: (3-Aminopyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(3-Aminopyridin-2-yl)methanol**, a key building block in medicinal chemistry and materials science.

## Core Molecular Data

**(3-Aminopyridin-2-yl)methanol**, identified by the CAS number 52378-63-9, is a pyridine derivative with significant potential in the synthesis of complex organic molecules.<sup>[1][2]</sup> Its structural isomers, such as (2-Aminopyridin-3-yl)methanol and (3-Aminopyridin-4-yl)methanol, are also recognized for their roles as versatile intermediates in pharmaceutical and agrochemical research.<sup>[3][4]</sup>

Below is a summary of the key quantitative data for **(3-Aminopyridin-2-yl)methanol** and its common isomers.

| Property          | (3-Aminopyridin-2-yl)methanol                  | (2-Aminopyridin-3-yl)methanol                              | (3-Aminopyridin-4-yl)methanol                         | (6-Amino-3-pyridinyl)methanol                               |
|-------------------|--|--|---|---|
| CAS Number        | 52378-63-9[1][2]                               | 23612-57-9[3][5][6][7][8][9]                               | 152398-05-5[4][10]                                    | 113293-71-3[11]   |
| Molecular Formula | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[3][5][6][8] | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[4][10] | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O[11]          |
| Molecular Weight  | 124.14 g/mol                                   | 124.14 g/mol [3][5][6][8]                                  | 124.14 g/mol [4][10]                                  | 124.14 g/mol [11]   |
| Appearance        | -  | Yellow solid[3]  | White to off-white crystalline powder[4]              | White to Light yellow to Light orange powder to crystal[11] |
| Melting Point     | -  | -  | 115-120 °C[4]   | 120 °C[11]  |

## Synthesis and Experimental Protocols

The synthesis of aminopyridinylmethanols typically involves the reduction of a corresponding pyridine derivative, such as a carboxylic acid ester or another reducible functional group. While a specific, detailed experimental protocol for **(3-Aminopyridin-2-yl)methanol** is not readily available in the provided search results, the synthesis of its isomers provides a representative methodology.

## Representative Experimental Protocol: Synthesis of (2-Amino-pyridin-4-yl)-methanol

This protocol details the synthesis of (2-Amino-pyridin-4-yl)-methanol via the reduction of methyl 2-aminoisonicotinate using lithium aluminum hydride.[12]

### Materials:

- Methyl 2-aminoisonicotinate
- Lithium aluminum hydride (LiAlH<sub>4</sub>)

- Anhydrous tetrahydrofuran (THF)
- Benzene
- Cooling water

**Procedure:**

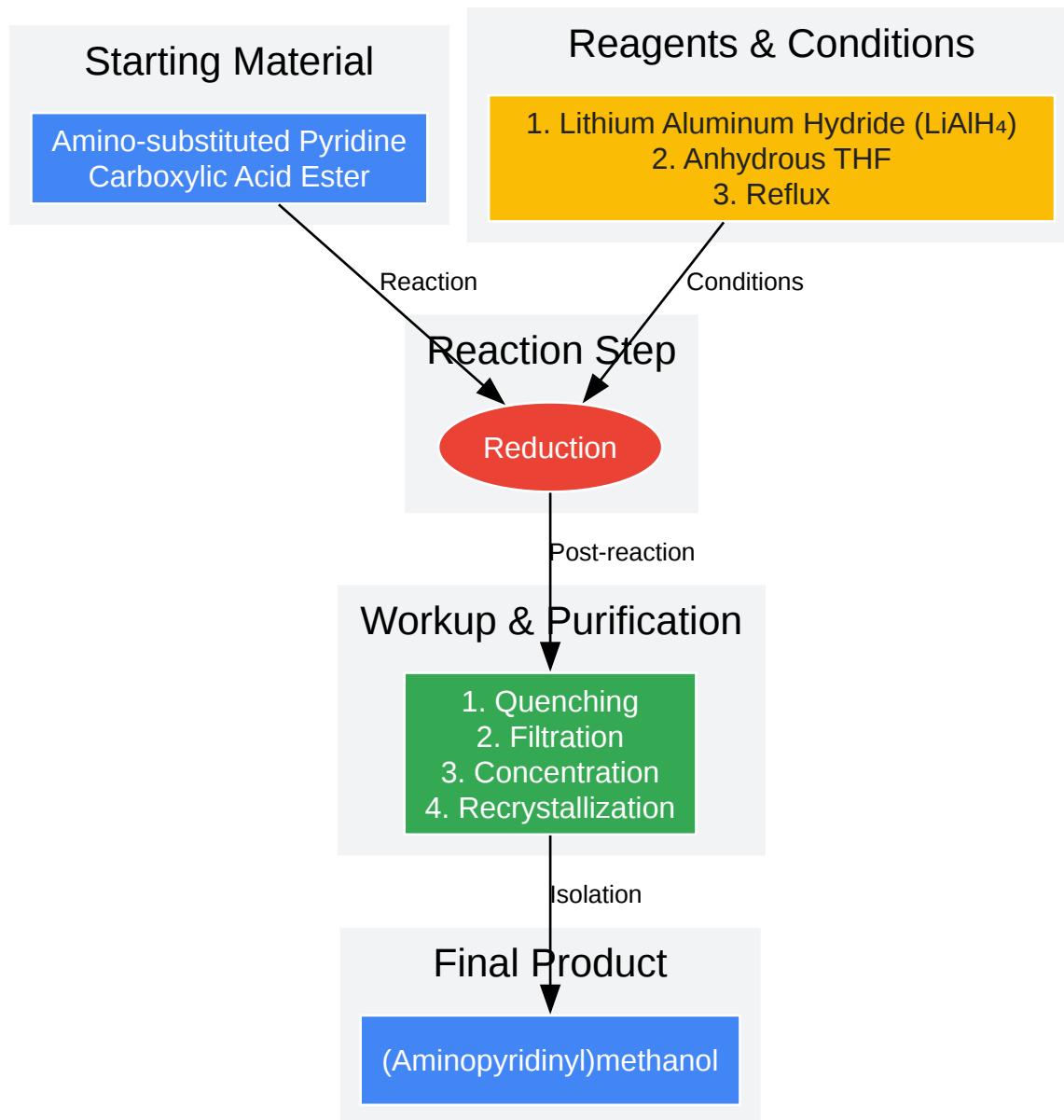
- Dissolve 26 g of lithium aluminum hydride in 800 mL of anhydrous tetrahydrofuran (THF).
- Under stirring, slowly add a solution of 103 g of methyl 2-aminoisonicotinate in 600 mL of anhydrous THF.
- Heat the resulting slurry to reflux for 3 hours.
- After the reaction is complete, carefully quench the reaction by the addition of cooling water.
- Collect the precipitate by filtration and wash it with 300 mL of THF.
- Combine the filtrates and concentrate them under reduced pressure.
- Recrystallize the residue from benzene to yield the final product.

Results: The procedure yields 61 g (73%) of (2-Amino-pyridin-4-yl)-methanol with a melting point of 80-81.5°C.[12] The product can be further analyzed by  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy and elemental analysis to confirm its structure and purity.[12]

## Synthetic Pathway and Workflow

The general synthetic approach for producing aminopyridinylmethanols from their corresponding amino-substituted pyridine carboxylic acid esters is illustrated in the diagram below. This workflow highlights the key transformation of an ester functional group to a primary alcohol.

## General Synthetic Workflow for Aminopyridinylmethanols



[Click to download full resolution via product page](#)

Caption: Synthetic workflow from ester to alcohol.

## Applications in Research and Development

**(3-Aminopyridin-2-yl)methanol** and its isomers are valuable intermediates in several areas of chemical research and development:

- Pharmaceutical Development: These compounds serve as crucial building blocks in the synthesis of a variety of pharmaceuticals.[3][4] Their unique structures allow for the introduction of diverse functional groups, making them essential for creating complex, biologically active molecules, including agents targeting neurological disorders.[3][4]
- Biochemical Research: They are utilized in studies investigating enzyme inhibition and receptor binding, offering insights into biological pathways and potential therapeutic targets. [3][4]
- Materials Science: The chemical properties of these compounds make them suitable for exploration in the development of novel materials, such as polymers and coatings.[3][4]
- Agrochemicals: These intermediates are also used in the formulation of agrochemicals, contributing to the development of more effective and environmentally friendly pesticides and herbicides.[3]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 52378-63-9|(3-Aminopyridin-2-yl)methanol|BLD Pharm [bldpharm.com]
- 2. globalchemmall.com [globalchemmall.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
- 5. (2-Amino-pyridin-3-yl)-methanol AldrichCPR 23612-57-9 [sigmaaldrich.com]
- 6. (2-Aminopyridin-3-yl)methanol | C6H8N2O | CID 11159325 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. (2-Aminopyridin-3-yl)methanol | 23612-57-9 [chemicalbook.com]
- 8. scbt.com [scbt.com]
- 9. (2-Aminopyridin-3-yl)methanol [oakwoodchemical.com]

- 10. (3-Aminopyridin-4-yl)methanol | C6H8N2O | CID 14950620 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 11. (6-AMINO-3-PYRIDINYL)METHANOL | 113293-71-3 [chemicalbook.com]
- 12. (2-AMINO-PYRIDIN-4-YL)-METHANOL synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [(3-Aminopyridin-2-yl)methanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284177#3-aminopyridin-2-yl-methanol-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)